

# Isobutyl anthranilate CAS number 7779-77-3

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## Compound of Interest

Compound Name: *Isobutyl anthranilate*

Cat. No.: *B1582101*

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An In-Depth Technical Guide to **Isobutyl Anthranilate** (CAS 7779-77-3)

## Introduction and Strategic Overview

**Isobutyl anthranilate** (IUPAC name: 2-methylpropyl 2-aminobenzoate) is an aromatic ester recognized for its potent sensory characteristics.[1][2] It is a significant component in the palette of flavor and fragrance chemists, imparting a distinct sweet, fruity, grape-like aroma with floral undertones.[2][3][4] This guide provides a comprehensive technical examination of **isobutyl anthranilate**, moving from its fundamental chemical identity to its synthesis, analysis, applications, and safety considerations. The content is structured to provide researchers, chemists, and drug development professionals with a detailed understanding of the molecule's properties and the scientific principles guiding its use.

Classified as a benzoate ester, it is derived from the esterification of anthranilic acid with isobutyl alcohol.[1][5] Its primary commercial value lies in its application as a flavoring agent in food products and as a fragrance component in perfumes and cosmetics.[1][2] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the Flavor and Extract Manufacturers Association (FEMA) have evaluated its safety, designating it as "Generally Recognized as Safe" (GRAS) for its intended use, which underpins its widespread adoption in consumer goods.[6][7][8]

## Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical properties is the foundation of all subsequent research and application. **Isobutyl anthranilate** is an achiral molecule with the molecular formula  $C_{11}H_{15}NO_2$ . [1][9]

## Structural and Identification Data

The molecule consists of a benzene ring co-substituted with an amino group and an isobutyl ester group at the ortho position. This structure is key to its characteristic aroma and chemical reactivity.

Caption: Chemical structure of **Isobutyl Anthranilate**.

Table 1: Chemical Identifiers for **Isobutyl Anthranilate**

Identifier	Value	Source(s)
CAS Number	7779-77-3	[1][10]
IUPAC Name	2-methylpropyl 2-aminobenzoate	[1]
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO <sub>2</sub>	[1][9]
Molecular Weight	193.24 g/mol	[1][9]
SMILES	<chem>CC(C)COC(=O)C1=CC=CC=C1N</chem>	[1]
InChI Key	ILCLJQFCMRCPNM-UHFFFAOYSA-N	[1]
FEMA Number	2182	[7][10]
JECFA Number	1537	[7][10]
EINECS Number	231-938-0	[3][10]

## Physicochemical Properties

The physical properties of **isobutyl anthranilate** dictate its behavior in various matrices, from fragrance formulations to food systems. It is typically a colorless to pale yellow or brown liquid. [1][3][10] It is stable under normal conditions but can be sensitive to air and light and may decompose under extreme heat. [1][3][11]

Table 2: Physicochemical Data for **Isobutyl Anthranilate**

Property	Value	Source(s)
Appearance	Colorless to pale yellow/brown liquid	[1][3][10]
Odor Profile	Sweet, fruity, grape, floral, berry	[2][3][4]
Boiling Point	~169-170 °C at 13.5 mmHg; ~118-122 °C at 3 mmHg	[2][12]
Density	~1.057 - 1.063 g/cm <sup>3</sup> at 20 °C	[10][12][13]
Refractive Index	~1.534 - 1.540 at 20 °C	[10][12]
Flash Point	~100 °C (212 °F)	[2]
Solubility	Insoluble in water; soluble in ethanol and oils	[1][10][11]
Vapor Pressure	Not determined	[14]

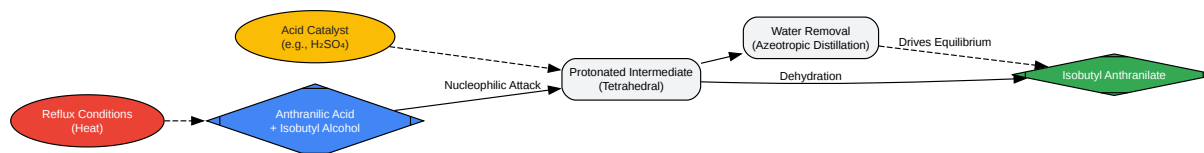
## Synthesis and Manufacturing Pathways

The industrial production of **isobutyl anthranilate** primarily relies on well-established esterification reactions. The choice of synthetic route is often dictated by factors such as raw material cost, reaction efficiency, and purity requirements.

### Primary Synthetic Route: Fischer Esterification

The most common and direct method for synthesizing **isobutyl anthranilate** is the Fischer esterification of anthranilic acid with isobutyl alcohol.[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or hydrochloric acid (HCl), and is driven to completion by removing the water byproduct, often through azeotropic distillation under reflux conditions.[1][11]

The causality for this choice is clear: both starting materials are readily available, and the reaction is a robust, well-understood process. The acid catalyst protonates the carbonyl oxygen of anthranilic acid, increasing its electrophilicity and making it more susceptible to nucleophilic attack by the hydroxyl group of isobutanol.



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Caption: Fischer esterification pathway for **isobutyl anthranilate** synthesis.

## Alternative Synthetic Routes

Other synthetic strategies exist, though they are less common for bulk production. One method involves the reaction of isatoic anhydride with an aluminum isobutoxide in an isobutanol solution.<sup>[3][11]</sup> This avoids the direct use of anthranilic acid. Chemoenzymatic synthesis using immobilized lipases, such as *Candida antarctica* lipase B (CalB), offers a greener alternative with high selectivity under mild conditions.

## Experimental Protocol: Lab-Scale Fischer Esterification

This protocol describes a self-validating system for the synthesis and purification of **isobutyl anthranilate**.

- **Reactor Setup:** Equip a round-bottom flask with a Dean-Stark apparatus, a reflux condenser, and a magnetic stirrer.
- **Charge Reactants:** To the flask, add anthranilic acid (1.0 eq), isobutyl alcohol (3.0-5.0 eq, serving as both reactant and solvent), and a suitable solvent for azeotropic distillation (e.g., toluene).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) (approx. 1-2 mol%) to the stirring mixture.
- **Reaction:** Heat the mixture to reflux. Monitor the reaction progress by observing the collection of water in the Dean-Stark trap. The reaction is considered complete when water

no longer accumulates.

- **Workup & Neutralization:** Cool the reaction mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution to neutralize the acid catalyst, followed by a wash with brine.
- **Isolation:** Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent in vacuo.
- **Purification:** Purify the crude product via vacuum distillation to yield pure **isobutyl anthranilate**.
- **Validation:** Confirm the identity and purity of the final product using analytical techniques such as GC-MS and NMR spectroscopy.

## Chemical Reactivity and Stability

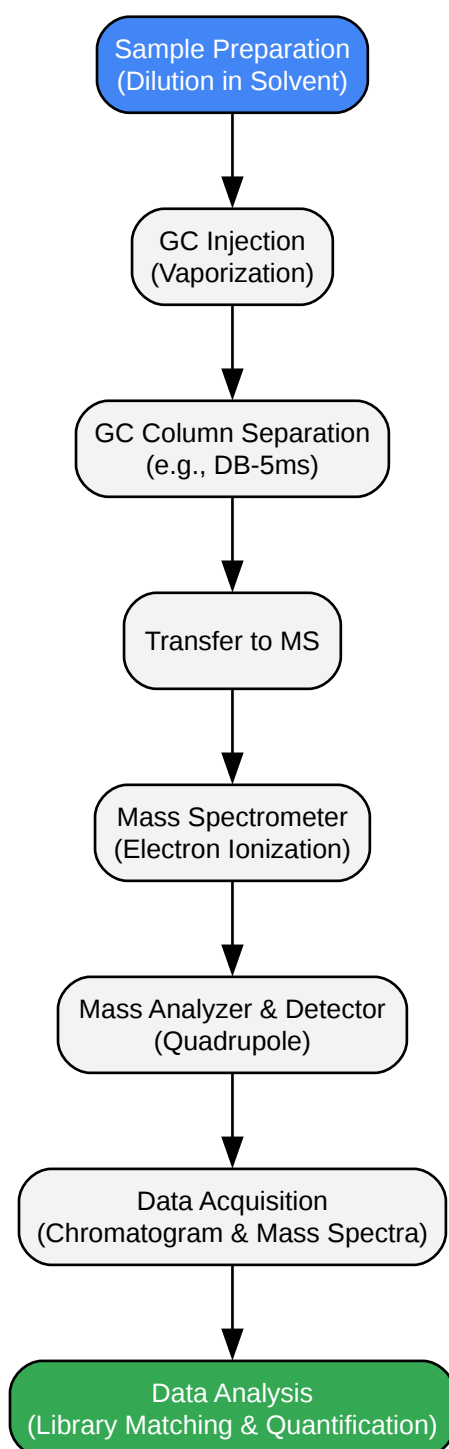
**Isobutyl anthranilate**'s reactivity is primarily governed by its ester and amino functional groups.

- **Hydrolysis:** The ester linkage can be hydrolyzed back to anthranilic acid and isobutanol under either acidic or basic conditions.<sup>[1][3][11]</sup> This is a critical consideration for its stability in different food and cosmetic formulations.
- **Transesterification:** The isobutyl group can be exchanged with another alcohol in the presence of a suitable catalyst.<sup>[1]</sup>
- **Aromatic Substitution:** The electron-donating amino group activates the benzene ring, making it susceptible to electrophilic aromatic substitution reactions like nitration or halogenation.<sup>[1]</sup>
- **Stability:** The compound is sensitive to air and light, and appropriate storage involves tightly sealed containers under an inert atmosphere, often refrigerated.<sup>[3][11][15]</sup>

## Analytical Methodologies

For a volatile aromatic compound like **isobutyl anthranilate**, Gas Chromatography-Mass Spectrometry (GC-MS) is the analytical method of choice for both qualitative identification and

quantitative analysis.[16] The gas chromatograph separates the compound from other volatile components in a sample matrix based on its boiling point and polarity, while the mass spectrometer provides a unique fragmentation pattern (mass spectrum) that serves as a molecular fingerprint for definitive identification.[5][16]



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Caption: Standard workflow for GC-MS analysis of **isobutyl anthranilate**.

## Experimental Protocol: GC-MS Analysis

- **Standard Preparation:** Prepare a stock solution of high-purity **isobutyl anthranilate** in a suitable solvent (e.g., ethanol or hexane). Create a series of calibration standards by serial dilution.
- **Sample Preparation:** Dilute the sample containing **isobutyl anthranilate** in the same solvent to a concentration within the calibration range. Add an internal standard if precise quantification is required.
- **Instrument Setup:**
  - **GC Column:** Typically a non-polar column (e.g., 5% phenyl-methylpolysiloxane).
  - **Oven Program:** Start at a low temperature (e.g., 60°C), ramp to a high temperature (e.g., 280°C) to ensure elution of all components.
  - **Injector:** Split/splitless injector at a high temperature (e.g., 250°C).
  - **Carrier Gas:** Helium at a constant flow rate.
  - **MS Parameters:** Electron ionization (EI) at 70 eV, scanning a mass range of m/z 40-400.
- **Analysis:** Inject the prepared standards and samples.
- **Data Processing:**
  - **Identification:** Identify the **isobutyl anthranilate** peak in the chromatogram by its retention time and by matching its mass spectrum against a reference library (e.g., NIST). Key mass fragments include m/z 119, 137, and the molecular ion at 193.[\[10\]](#)
  - **Quantification:** Construct a calibration curve from the standard analyses and use it to determine the concentration of **isobutyl anthranilate** in the unknown sample.

## Applications and Regulatory Status

The commercial utility of **isobutyl anthranilate** is overwhelmingly concentrated in the flavor and fragrance industries.

- **Flavor Agent:** It is widely used to create or enhance fruit flavors, particularly grape, cherry, pineapple, and raspberry, in products like beverages, chewing gum, hard candy, and frozen dairy.[\[1\]](#)[\[2\]](#)[\[3\]](#) The FDA permits its use as a synthetic flavoring substance and adjuvant under 21 CFR 172.515.[\[2\]](#)[\[7\]](#)[\[10\]](#)
- **Fragrance Component:** In perfumery, it adds sweetness, richness, and tenacity to floral compositions like jasmine and orange blossom, as well as oriental-type fragrances.[\[1\]](#)[\[3\]](#) Usage levels in fragrance concentrates can be up to 8%.[\[2\]](#)
- **Other Applications:** Some anthranilate derivatives have been investigated for their bird-repellent properties.

The JECFA has determined that there is "no safety concern at current levels of intake when used as a flavouring agent."[\[6\]](#)[\[8\]](#)

Table 3: Key Regulatory and Use-Level Information

Authority/Identifier	Designation/Status	Source(s)
FEMA GRAS	Yes (FEMA No. 2182)	<a href="#">[7]</a> <a href="#">[10]</a>
JECFA Evaluation	Acceptable Daily Intake (ADI): No safety concern	<a href="#">[6]</a> <a href="#">[8]</a>
FDA Regulation	21 CFR 172.515	<a href="#">[7]</a> <a href="#">[10]</a>
EU Status	Approved Flavouring Substance	<a href="#">[10]</a>
Usage in Chewing Gum	Up to 1700 ppm	<a href="#">[2]</a> <a href="#">[3]</a>
Usage in Baked Goods/Candy	~12 ppm	<a href="#">[2]</a>

## Safety and Handling



While generally recognized as safe for consumption in small quantities, concentrated **isobutyl anthranilate** requires careful handling in a laboratory or industrial setting.

- **Hazards:** It may be harmful if swallowed and can cause skin and serious eye irritation.[14] Some safety data sheets indicate it may cause an allergic skin reaction.[14] When heated to decomposition, it can emit toxic fumes.[3]
- **Personal Protective Equipment (PPE):** Standard PPE, including safety glasses, chemical-resistant gloves, and a lab coat, should be worn.[14] In cases of poor ventilation, respiratory protection may be necessary.[10][15]
- **Handling and Storage:** Store in a cool, dry, well-ventilated area away from light and incompatible materials.[15] Use local exhaust ventilation and take precautionary measures against static discharge.[14]
- **Spill Response:** In case of a small spill, absorb the liquid with an inert material (e.g., absorbent paper) and place it in a sealed container for disposal.[15] Ventilate the area and wash the spill site with ethanol followed by soap and water.[10][15]

## Conclusion

**Isobutyl anthranilate** (CAS 7779-77-3) is a commercially vital aromatic ester, valued for its distinctive grape-like sensory profile. Its production via Fischer esterification is a robust and scalable process, and its purity is reliably assessed using standard analytical techniques like GC-MS. Backed by a strong safety record and regulatory approvals from major international bodies, it remains a key ingredient for flavor and fragrance professionals. This guide has provided a technical framework for understanding its chemical nature, synthesis, analysis, and safe application, offering a foundational resource for scientists and researchers in the field.

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